An In-depth Technical Guide to Isooctyl Methacrylate: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*Isooctyl methacrylate*
CAS No.:	*28675-80-1*
Cat. No.:	*B1582868*

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This guide provides a comprehensive technical overview of **isooctyl methacrylate**, a versatile monomer pivotal in the development of a wide array of polymeric materials. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical principles, synthesis, and key applications of this important industrial chemical, with a particular focus on its most common isomer, 2-ethylhexyl methacrylate.

Introduction: Unveiling **Isooctyl Methacrylate**

Isooctyl methacrylate is an organic compound belonging to the methacrylate ester family. While the term "isooctyl" can denote several structural isomers, the most commercially significant and widely studied is 2-ethylhexyl methacrylate (CAS No: 688-84-6).[1][2] This guide will primarily focus on this isomer, valued for its role in imparting flexibility, hydrophobicity, and durability to polymers. Its unique molecular architecture, featuring a branched alkyl chain, is central to the desirable properties of the polymers derived from it. These characteristics have led to its extensive use in coatings, adhesives, and increasingly, in specialized biomedical applications.[3][4]

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Chemical Structure and Formula

The fundamental identity of a chemical compound lies in its structure. Understanding the arrangement of atoms and bonds is key to predicting its reactivity and physical properties.

Molecular Formula and Weight

The molecular formula for **isooctyl methacrylate** is C12H22O2.[5][6] This formula corresponds to a molecular weight of approximately 198.30 g/mol .[1][7]

Structural Elucidation of 2-Ethylhexyl Methacrylate

The IUPAC name for the most common isomer of **isooctyl methacrylate** is 2-ethylhexyl 2-methylprop-2-enoate.[7][8] Its structure consists of a methacrylate group, which provides the polymerizable vinyl functionality, and a branched eight-carbon ester side chain.

Below is a diagram illustrating the chemical structure of 2-ethylhexyl methacrylate.

Caption: Chemical structure of 2-ethylhexyl methacrylate.

Physicochemical Properties

The physical and chemical properties of 2-ethylhexyl methacrylate are crucial for its handling, processing, and application. A summary of these properties is presented in the table below.

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Property	Value	Source(s)
Molecular Formula	C12H22O2	[1][5]
Molecular Weight	198.30 g/mol	[1][7]
CAS Number	688-84-6	[1]
Appearance	Colorless liquid	[8]
Odor	Ester-like	[2]
Density	0.884 g/cm³ at 20 °C	[8]
Boiling Point	229 °C at 760 mmHg	[9]
Melting Point	< -50 °C	[8][10]
Flash Point	92 °C (closed cup)	[8]
Viscosity	1.68 cP at 25 °C	[9]
Water Solubility	Very low (practically insoluble)	[11]
Solubility in Organic Solvents	Miscible with most organic solvents	[8]
Vapor Density	6.9 (vs air)	[11]
Polymer Glass Transition Temp. (Tg)	Approximately -10 °C to -50 °C	[10][12]

Synthesis and Purification

The industrial synthesis of 2-ethylhexyl methacrylate is primarily achieved through the esterification of 2-ethylhexanol with methacrylic acid. This reaction is typically catalyzed by an acid, such as sulfuric acid, and driven to completion by the removal of water, a byproduct.

Reaction Scheme

Caption: Synthesis of 2-ethylhexyl methacrylate via esterification.

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Experimental Protocol: Representative Esterification Process

The following protocol outlines a laboratory-scale synthesis of 2-ethylhexyl methacrylate.

Materials:

- Methacrylic acid
- 2-Ethylhexanol
- Sulfuric acid (concentrated)
- Hydroquinone (polymerization inhibitor)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Toluene (for azeotropic removal of water)

Procedure:

- Reaction Setup: A round-bottom flask is equipped with a magnetic stirrer, a Dean-Stark apparatus, a condenser, and a thermometer.
- Charging Reactants: The flask is charged with methacrylic acid, a molar excess of 2-ethylhexanol, a catalytic amount of concentrated sulfuric acid, and a small amount of hydroquinone to prevent premature polymerization. Toluene is added as an azeotropic solvent.
- Reaction: The mixture is heated to reflux. The water produced during the esterification is azeotropically removed and collected in the Dean-Stark trap. The reaction progress is monitored by the amount of water collected.
- Neutralization: After the reaction is complete, the mixture is cooled to room temperature. The excess acid catalyst is neutralized by washing with a 5% sodium bicarbonate solution in a separatory funnel until the aqueous layer is neutral or slightly basic.

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- Washing: The organic layer is then washed with water to remove any remaining salts.
- Drying: The organic layer is dried over anhydrous magnesium sulfate.
- Purification: The drying agent is removed by filtration. The final product is purified by vacuum distillation to remove the unreacted alcohol and other impurities.

Polymerization Characteristics

2-ethylhexyl methacrylate readily undergoes free-radical polymerization to form poly(2-ethylhexyl methacrylate). The polymerization can be initiated by thermal initiators, photoinitiators, or through controlled/living radical polymerization techniques such as Atom Transfer Radical Polymerization (ATRP). ATRP is particularly valuable for synthesizing well-defined polymers with controlled molecular weights and narrow molecular weight distributions, which is crucial for advanced applications.

The presence of the bulky, flexible 2-ethylhexyl side chain results in a polymer with a low glass transition temperature (Tg), typically in the range of -10 °C to -50 °C.[10][12] This low Tg means the polymer is in a rubbery, flexible state at room temperature, a key property for its use in pressure-sensitive adhesives and as a flexibility-enhancing comonomer in other polymer systems.

Key Applications in Research and Development

The unique properties of 2-ethylhexyl methacrylate and its corresponding polymer make it a valuable tool for scientists and researchers in various fields.

Coatings and Adhesives

In the realm of coatings, poly(2-ethylhexyl methacrylate) provides excellent flexibility, impact resistance, and weatherability.[3] It is a common component in acrylic-based paints and industrial coatings. In adhesives, its inherent tackiness and low Tg make it an ideal base for pressure-sensitive adhesives, which require a balance of adhesion and cohesion.

Biomedical Applications: Drug Delivery and Tissue Engineering

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The biocompatibility and tunable properties of methacrylate-based polymers have led to their exploration in the biomedical field.[13][14]

- Drug Delivery: The hydrophobicity of the 2-ethylhexyl group can be leveraged to encapsulate and control the release of hydrophobic drugs.[15] Copolymers containing 2-ethylhexyl methacrylate can self-assemble into micelles or nanoparticles, forming a hydrophobic core for drug loading and a hydrophilic shell for stability in aqueous environments.[15] The release of the drug can be modulated by the overall composition and architecture of the polymer.

- Tissue Engineering: In tissue engineering, scaffolds provide a temporary framework for cells to grow and form new tissue.[16][17] Hydrogels, which are crosslinked polymer networks that can absorb large amounts of water, are often used for this purpose.[18] While poly(2-ethylhexyl methacrylate) itself is not a hydrogel, it can be copolymerized with hydrophilic monomers to create materials with a balance of mechanical strength, flexibility, and water content suitable for tissue engineering scaffolds.[18][19] The flexibility imparted by the 2-ethylhexyl methacrylate component can be crucial for applications in soft tissue engineering.

Caption: Relationship between properties and applications of 2-ethylhexyl methacrylate.

Safety and Handling

As with any chemical, proper handling of 2-ethylhexyl methacrylate is essential to ensure safety.

- Hazards: 2-Ethylhexyl methacrylate is a combustible liquid and can cause skin and eye irritation.[7][12] It may also cause an allergic skin reaction in sensitive individuals and may cause respiratory irritation.[3]

- Personal Protective Equipment (PPE): When handling 2-ethylhexyl methacrylate, it is crucial to wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.[7] Work should be conducted in a well-ventilated area or under a fume hood.

- Storage: The monomer should be stored in a cool, dry, and well-ventilated area, away from sources of heat, sparks, and open flames.[1] It is typically stabilized with an inhibitor, such as hydroquinone monomethyl ether (MEHQ), to prevent spontaneous polymerization.[4] The presence of oxygen is necessary for the inhibitor to function effectively, so it should not be stored under an inert atmosphere.

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- First Aid: In case of skin contact, wash the affected area thoroughly with soap and water.[7] If it comes into contact with the eyes, rinse cautiously with water for several minutes.[1] If inhaled, move the person to fresh air. In case of ingestion, do not induce vomiting and seek immediate medical attention.

Conclusion

Isooctyl methacrylate, and specifically its 2-ethylhexyl isomer, is a monomer of significant industrial and research importance. Its unique chemical structure gives rise to polymers with a valuable combination of flexibility, hydrophobicity, and durability. These properties have established its role in the coatings and adhesives industries and are now paving the way for innovative applications in the biomedical field, including drug delivery and tissue engineering. A thorough understanding of its chemical properties, synthesis, and handling is paramount for scientists and researchers looking to harness the full potential of this versatile chemical building block.

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